

5-Amino-2-mercaptobenzimidazole CAS number 2818-66-8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-2-mercaptobenzimidazole

Cat. No.: B160934

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An In-depth Technical Guide to **5-Amino-2-mercaptobenzimidazole** (CAS: 2818-66-8)

Abstract

This document provides a comprehensive technical overview of **5-Amino-2-mercaptobenzimidazole** (CAS No. 2818-66-8), a versatile heterocyclic compound. It details the physicochemical properties, spectral data, and synthesis of the molecule. The guide explores its significant applications, including its role as a key intermediate in pharmaceutical synthesis, a potent corrosion inhibitor for various metals, and a functionalizing agent in nanotechnology. Furthermore, it outlines its biological activities, such as antibacterial, antifungal, and enzyme inhibition properties. Detailed experimental protocols for its synthesis and application in forming self-assembled monolayers are provided, alongside crucial safety and handling information. This guide is intended for researchers, scientists, and professionals in drug development and materials science.

Introduction

5-Amino-2-mercaptobenzimidazole (5-AMBI), also known as 5-Amino-2-benzimidazolethiol, is an organic compound featuring a benzimidazole core structure.^[1] This bicyclic aromatic system, consisting of a fused benzene and imidazole ring, is substituted with an amino (-NH₂) group at position 5 and a thiol (-SH) group at position 2.^[1] The presence of these distinct functional groups imparts unique chemical reactivity and a wide range of biological and industrial applications.^{[1][2]} The molecule exists in two tautomeric forms, the thiol and the

thione, with the thione form being more stable in aqueous solutions.[3] 5-AMBI serves as a critical building block in the synthesis of pharmaceuticals, notably the anti-ulcer drug Ilaprazole.[2][4] Its ability to form stable complexes with metal ions and self-assembled monolayers makes it valuable in corrosion inhibition, nanotechnology, and analytical chemistry.[1][2][5]

Physicochemical Properties

The fundamental physicochemical properties of **5-Amino-2-mercaptobenzimidazole** are summarized in the table below. The compound typically appears as an off-white to light yellow crystalline powder.[1][6] It exhibits solubility in various organic solvents, including Dimethyl Sulfoxide (DMSO), Acetone, Chloroform, and Ethyl Acetate.[7]

Property	Value	Reference
CAS Number	2818-66-8	[7]
Molecular Formula	C ₇ H ₇ N ₃ S	[1]
Molecular Weight	165.22 g/mol	[1]
Appearance	Off-white to light yellow crystalline powder	[1][6]
Melting Point	226-227 °C / 240-244 °C (lit.)	[1][6]
Boiling Point	356.8 °C at 760 mmHg	[6]
pKa	10.44 ± 0.30 (Predicted)	[6]
Density	~1.24 g/cm ³ (estimate)	[6]
Flash Point	169.6 °C	[6]

Spectral Data Analysis

Spectroscopic analysis is crucial for the structural elucidation and characterization of 5-AMBI. Key spectral data from Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are provided below. Additionally, techniques like Surface-Enhanced Raman Spectroscopy (SERS) have been effectively used to study its adsorption behavior on metallic surfaces.[7]

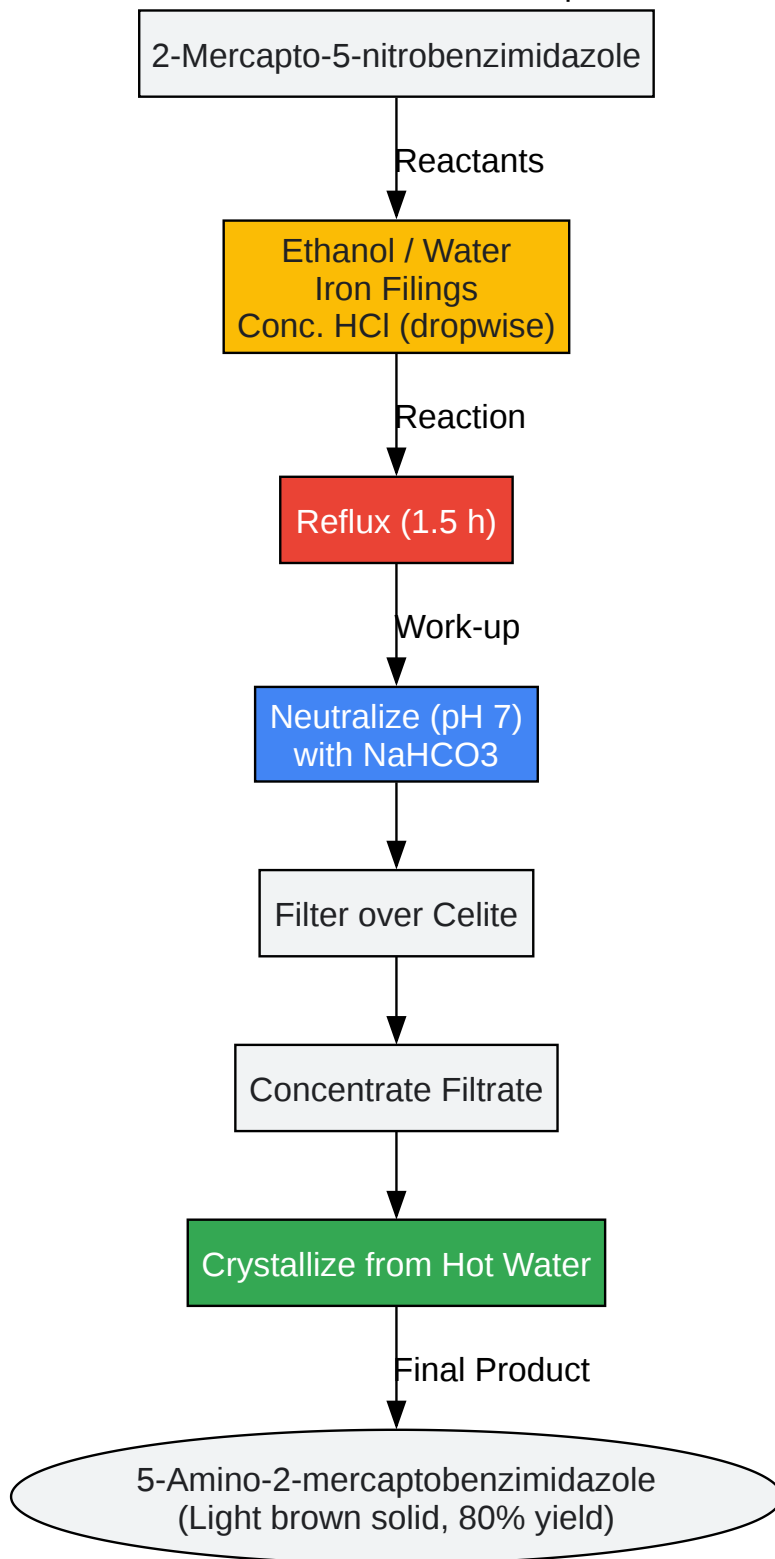
Spectral Data	Peak Assignment	Reference
¹ H-NMR (DMSO)	δ 12.06 (br. s, 1H, NH), δ 6.81-6.85 (d, 1H, Ar-H), δ 6.40-6.43 (m, 2H, Ar-H), δ 4.98 (br. s, 2H, NH ₂)	[8]
¹³ C-NMR (DMSO)	δ 165.9 (C=S), δ 144.9, 133.4, 123.6, 109.8, 94.4 (Ar-C)	[8]
IR (KBr, cm ⁻¹)	3362, 3295, 3173 (N-H stretching), 1637, 1622, 1507 (C=C, C=N stretching, N-H bending)	[8]

Synthesis and Chemical Reactivity

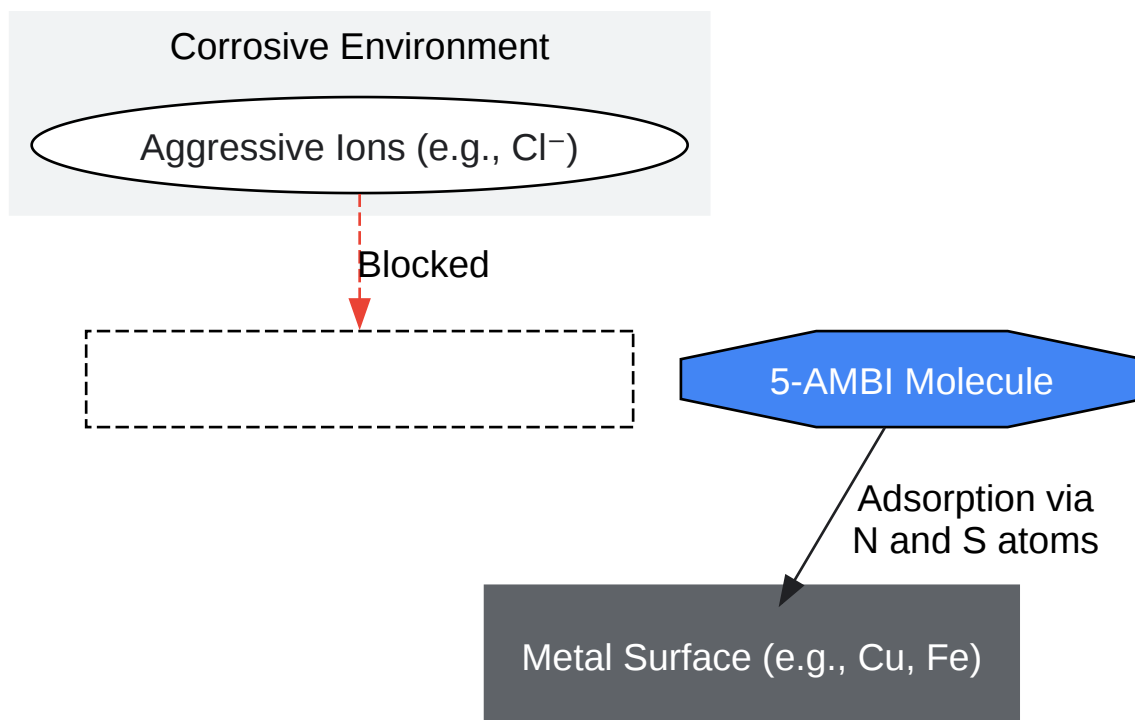
Synthesis

A common and efficient method for synthesizing **5-Amino-2-mercaptobenzimidazole** is through the chemical reduction of its nitro precursor, 2-mercapto-5-nitrobenzimidazole. This reaction typically employs iron filings in an acidic medium.[8]

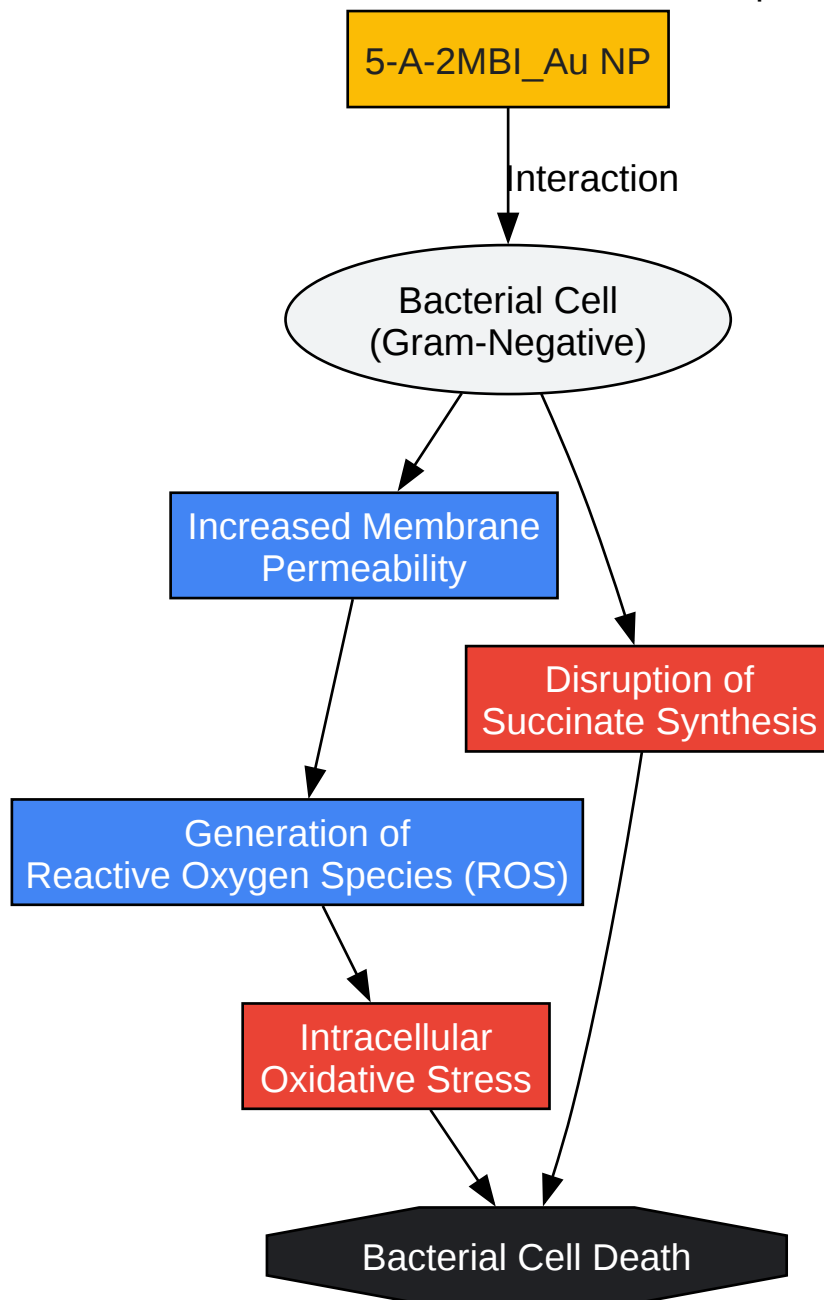
Synthesis Workflow of 5-Amino-2-mercaptobenzimidazole



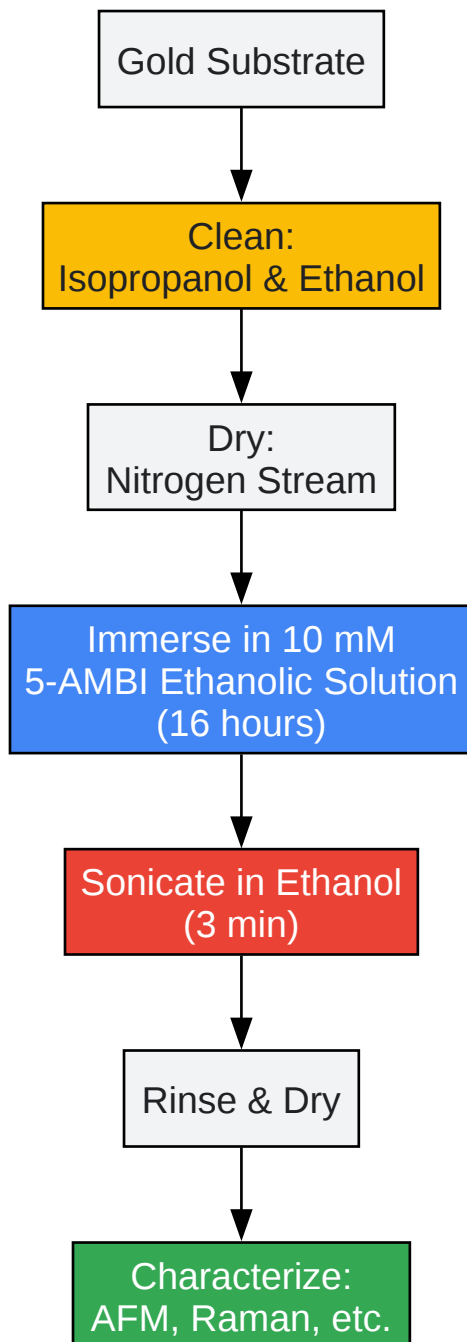
Corrosion Inhibition Mechanism



Antibacterial Mechanism of 5-A-2MBI Gold Nanoparticles



Experimental Workflow for SAM Formation



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- To cite this document: BenchChem. [5-Amino-2-mercaptobenzimidazole CAS number 2818-66-8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160934#5-amino-2-mercaptobenzimidazole-cas-number-2818-66-8]

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